

N-Demethylfloxacin: Mechanistic Profiling & Bioactivity Guide

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Compound of Interest

Compound Name: *N*-Demethylfloxacin

CAS No.: 79660-71-2

Cat. No.: B1215373

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Executive Summary

N-Demethylfloxacin (NDF) represents a primary bioactive metabolite of the trifluorinated quinolone floxacin. While often overshadowed by its parent compound, NDF retains the core pharmacophore required for Type II topoisomerase inhibition. This guide dissects the molecular mechanism of NDF, analyzing how the removal of the N-methyl group on the piperazine ring influences target engagement, antibacterial potency, and physicochemical properties. It serves as a technical resource for researchers investigating fluoroquinolone metabolism and structure-activity relationships (SAR).

Molecular Architecture & Structural Identity

To understand the mechanism, one must first isolate the structural deviation from the parent drug. Floxacin is a 6,8-difluoro-quinolone. The transformation to NDF occurs via oxidative demethylation at the N4-position of the piperazine moiety.

Feature	Fleroxacin (Parent)	N-Demethylfleroxacin (Metabolite)
Core Scaffold	6,8-difluoro-1,4-dihydro-4-oxo-3-quinolinecarboxylic acid	Identical
C7 Substituent	4-methyl-1-piperazinyl	1-piperazinyl (Demethylated)
Lipophilicity	Higher (Methyl group contribution)	Lower (Increased polarity)
Ionization	Amphoteric	Amphoteric (Secondary amine alters pKa)

Key Insight: The loss of the methyl group exposes a secondary amine. This subtle change alters the molecule's hydrophilicity profile, potentially affecting passive diffusion across bacterial membranes (porin channels in Gram-negatives) while retaining the critical binding motif required for enzyme inhibition.

Mechanism of Action: The Ternary Complex

N-Demethylfleroxacin functions as a "topoisomerase poison." Unlike catalytic inhibitors (which stop the enzyme from working), NDF corrupts the enzyme's function, converting it into a cellular toxin.

Target Engagement

NDF targets two essential bacterial enzymes responsible for topological control of DNA:

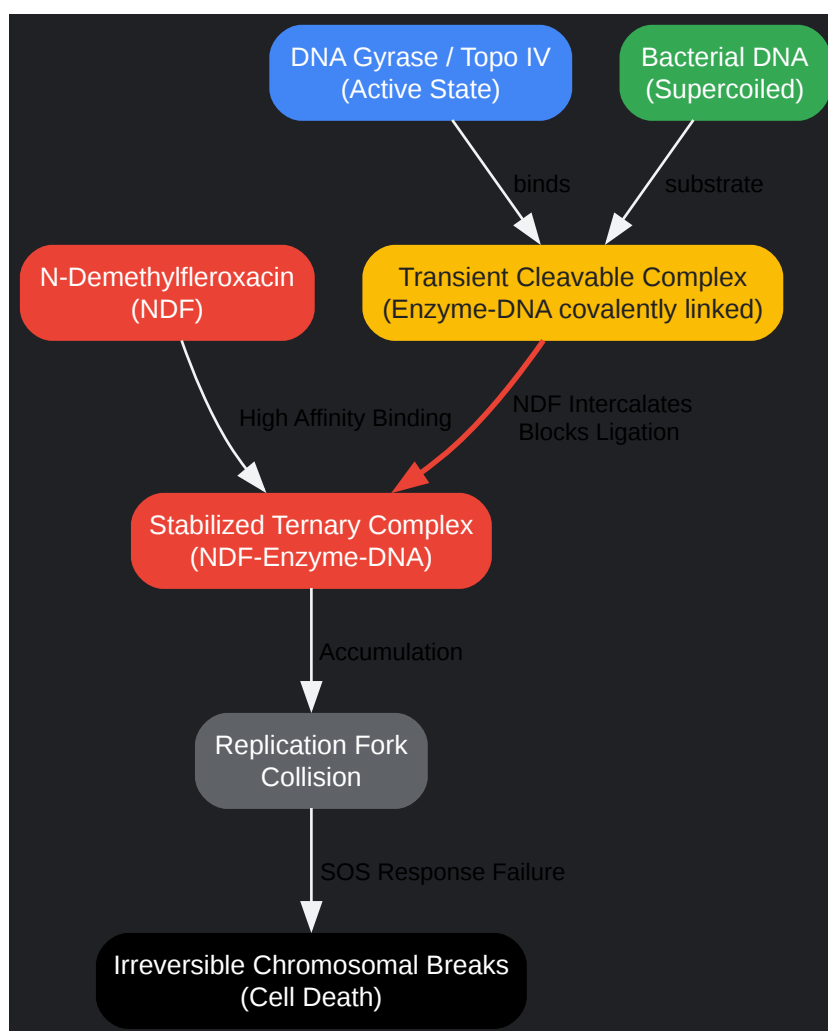
- DNA Gyrase (GyrA/GyrB): Primary target in Gram-negative bacteria. Essential for introducing negative supercoils.[\[1\]](#)[\[2\]](#)
- Topoisomerase IV (ParC/ParE): Primary target in Gram-positive bacteria. Essential for decatenation (separating daughter chromosomes).

The "Cleavable Complex" Stabilization

The lethal event is the stabilization of the Drug-Enzyme-DNA Ternary Complex.

- Normal Physiology: Topoisomerases create a transient double-strand break (DSB) in DNA, pass another strand through, and re-ligate the break. This is gated by a "tyrosyl-DNA" covalent bond.
- NDF Interference: NDF binds at the cleavage gate (DNA-protein interface). It intercalates between the DNA base pairs at the cleavage site and anchors to the enzyme (specifically Ser83/Asp87 regions in GyrA).
- The Trap: NDF physically blocks the re-ligation step. The enzyme is frozen with the DNA cut.
- Bactericidal Cascade: The accumulation of these frozen "cleavable complexes" blocks replication forks. When a replication fork collides with a trapped complex, it converts the reversible DSB into an irreversible, lethal genomic fracture.

Mechanistic Pathway Visualization



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Caption: The cascade of **N-Demethylfloxacin** induced lethality. The drug converts transient enzymatic states into permanent DNA lesions.

Structure-Activity Relationship (SAR) & Phototoxicity

Impact of Demethylation on Potency

Does the loss of the methyl group render NDF inactive? No.

- **Pharmacophore Retention:** The 4-oxo-3-carboxylic acid moiety (essential for Mg^{2+} bridging to the enzyme) and the C6-fluorine (essential for cell penetration and gyrase affinity) are intact.
- **Activity Profile:** NDF generally exhibits antibacterial activity comparable to or slightly lower than Fleroxacin. The secondary amine at the piperazine ring (C7) is a common feature in other potent quinolones (e.g., Ciprofloxacin, Norfloxacin), confirming that the methyl group is not strictly required for binding.

The Phototoxicity Hazard (C8-Fluorine)

A critical safety consideration for Fleroxacin and NDF is the fluorine atom at position 8.

- **Mechanism:** The C8-fluorine stabilizes the molecule but also alters its UV absorption spectrum. Upon exposure to UVA light, the molecule enters an excited triplet state.
- **ROS Generation:** This excited state transfers energy to molecular oxygen, generating singlet oxygen (1O_2) and superoxide anions.
- **Result:** NDF retains this phototoxic potential. Researchers handling NDF must protect samples from UV light to prevent photodegradation and erroneous assay results.

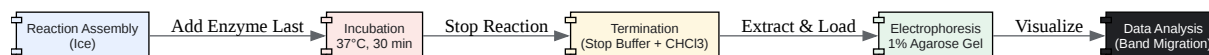
Experimental Protocol: DNA Gyrase Supercoiling Inhibition[3][4][5][6][7]

To validate NDF activity, one must demonstrate its ability to inhibit the supercoiling activity of purified DNA gyrase.[2] The following protocol is a self-validating system using gel electrophoresis.

Reagents & Setup

- Enzyme: E. coli DNA Gyrase (Holoenzyme: GyrA + GyrB).
- Substrate: Relaxed pBR322 plasmid DNA (0.5 µg/reaction).
- Assay Buffer (5X): 175 mM Tris-HCl (pH 7.5), 120 mM KCl, 10 mM MgCl₂, 10 mM DTT, 5 mM Spermidine, 5 mM ATP.
- Control: Ciprofloxacin (Positive Control), DMSO (Negative Control).

Workflow: Supercoiling Inhibition Assay



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Caption: Workflow for determining IC₅₀ of NDF against DNA Gyrase.

Step-by-Step Procedure

- Master Mix Preparation: Combine Assay Buffer, Relaxed pBR322 DNA, and water.
- Compound Addition:
 - Add 1 µL of NDF (serial dilutions in DMSO) to reaction tubes.
 - Include DMSO-only (0% inhibition) and No-Enzyme (0% supercoiling) controls.
- Initiation: Add 1 unit of DNA Gyrase to each tube. Total volume: 30 µL.

- Incubation: Incubate at 37°C for 30 minutes. Note: Do not over-incubate, as this can mask weak inhibition.
- Termination: Add 30 µL of Stop Buffer (40% sucrose, 100 mM Tris pH 8, 10 mM EDTA, 0.5 mg/mL Bromophenol Blue) and 30 µL Chloroform/Isoamyl alcohol (24:1).
- Separation: Vortex briefly, centrifuge, and load the aqueous (blue) phase onto a 1% agarose gel (run without Ethidium Bromide to prevent intercalation interference during the run).
- Visualization: Stain post-run with Ethidium Bromide.^{[1][2]}
 - Active Gyrase (No Drug): DNA appears as a fast-migrating supercoiled band.
 - Inhibited Gyrase (With NDF): DNA remains as a slow-migrating relaxed band.

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